

A Technical Guide to 4-Decyn-1-ol for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Decyn-1-ol

Cat. No.: B3056125

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of **4-Decyn-1-ol**, a key chemical intermediate, with a focus on its commercial availability for research purposes, and its application in the synthesis of insect pheromones. This document details commercially available sources, typical product specifications, and a complete experimental protocol for its most common research application.

Commercial Suppliers and Product Specifications

4-Decyn-1-ol is available from a number of commercial suppliers catering to the research and development market. The following table summarizes the offerings from several key suppliers. For the most current pricing and availability, it is recommended to contact the suppliers directly.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Quantities
BenchChem	69222-06-6	C ₁₀ H ₁₈ O	154.25	Typically 95% [1]	Inquire for details
Jaydev Chemical Industries	69222-06-6	C ₁₀ H ₁₈ O	154.25	≥ 95.0% (GC) [2]	Inquire for details
Alfa Chemistry	69222-06-6	C ₁₀ H ₁₈ O	154.25	Inquire for details	Inquire for details
ChemicalBook	69222-06-6	C ₁₀ H ₁₈ O	154.25	Inquire for details	Inquire for details

Core Application: Synthesis of (Z)-4-Decenyl Acetate

The primary application of **4-Decyn-1-ol** in research is as a precursor in the stereoselective synthesis of (Z)-4-decenyl acetate. This compound is the sex pheromone of the lesser date moth, *Batrachedra amydraula*.^{[1][2]} The synthesis is a two-step process involving the partial hydrogenation of the alkyne to a cis-alkene, followed by acetylation of the alcohol.

Experimental Protocol: Synthesis of (Z)-4-Decenyl Acetate from 4-Decyn-1-ol

This protocol outlines the two key stages of the synthesis.

Step 1: Partial Hydrogenation of **4-Decyn-1-ol** to cis-4-Decen-1-ol

This procedure utilizes a Lindlar catalyst to achieve the stereoselective reduction of the alkyne to the corresponding cis-alkene.^[3]

Materials:

- **4-Decyn-1-ol** (100 g)^[3]
- Hexane (100 mL)^[3]

- Lindlar Catalyst (10 g)[3]
- Pyridine (10 g)[3]
- Hydrogen gas

Procedure:

- Dissolve **4-Decyn-1-ol** in hexane in a suitable reaction vessel.
- Add the Lindlar catalyst and pyridine to the solution. Pyridine acts as a catalyst poison to prevent over-reduction to the alkane.[3]
- Agitate the mixture at room temperature.
- Introduce hydrogen gas into the mixture.
- Continue the reaction for approximately 3 hours, or until the absorption of hydrogen ceases. [3]
- Upon completion, filter the reaction mixture to remove the catalyst.
- The resulting solution contains cis-4-Decen-1-ol. The crude product can be purified by distillation under reduced pressure. The boiling point of cis-4-Decen-1-ol is reported as 86 °C at 5 mmHg.[3]

Step 2: Acetylation of cis-4-Decen-1-ol to (Z)-4-Decenyl Acetate

This procedure describes the conversion of the alcohol to its corresponding acetate ester.

Materials:

- cis-4-Decen-1-ol
- Acetic anhydride
- Pyridine or another suitable base catalyst
- Anhydrous ether or other suitable solvent

Procedure:

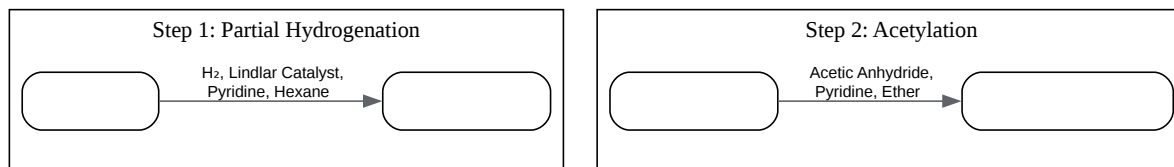
- Dissolve cis-4-Decen-1-ol in a suitable anhydrous solvent such as ether in a reaction flask.
- Add an equimolar amount of acetic anhydride to the solution.
- Add a catalytic amount of a base, such as pyridine, to the reaction mixture.
- Stir the reaction at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Once the reaction is complete, the mixture is typically washed with water and a mild aqueous base (e.g., sodium bicarbonate solution) to remove excess acetic anhydride and the catalyst.
- The organic layer is then dried over an anhydrous salt (e.g., sodium sulfate or magnesium sulfate) and the solvent is removed under reduced pressure to yield the crude (Z)-4-decenyl acetate.
- Further purification can be achieved by distillation or column chromatography.

Potential Research Areas

While the synthesis of insect pheromones is the most documented application, alkynols like **4-Decyn-1-ol** are versatile building blocks in organic synthesis. Their potential use in other areas of research, such as in the development of novel bioactive molecules, is an area for further exploration. Some literature suggests a potential for anticancer properties of related alkynols, however, specific studies on **4-Decyn-1-ol** are not yet prevalent.

Visualizing the Synthesis Workflow

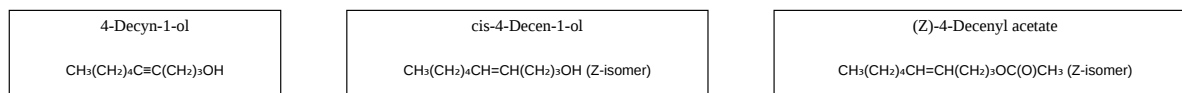
The following diagrams illustrate the key steps in the synthesis of (Z)-4-decenyl acetate from **4-Decyn-1-ol**.



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Caption: Workflow for the synthesis of (Z)-4-Decenyl acetate.

Chemical Structures



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Caption: Key chemical structures in the synthesis pathway.

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References

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- 3. cis-4-Decen-1-ol | 57074-37-0 | Benchchem [benchchem.com]

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